Comprehensive Application Note: Tazifylline (RS-49014) in Cell Culture

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Compound of Interest

Compound Name:	*Tazifylline*
CAS No.:	*79712-55-3*
Cat. No.:	*B1662757*

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Introduction & Mechanism of Action

Tazifylline (RS-49014) is a potent, selective histamine H1-receptor antagonist.[1] Chemically, it is a xanthine derivative (3,7-dihydro-1,3-dimethyl-1H-purine-2,6-dione core), structurally related to theophylline but distinguished by a bulky side chain that confers high selectivity for the H1 receptor over adenosine receptors or phosphodiesterases (PDEs).

Unlike non-selective methylxanthines (e.g., Theophylline, Pentoxifylline) which act primarily as PDE inhibitors and adenosine antagonists, **Tazifylline** specifically blocks the Gq-coupled H1 signaling cascade. In cellular models, this inhibition prevents histamine-induced hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2), thereby blocking the release of intracellular calcium (

) and downstream inflammatory signaling (e.g., NF-

B activation, cytokine secretion, and endothelial permeability).

Key Applications

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- Inflammation Research: Blocking histamine-induced cytokine release (IL-6, IL-8) in endothelial and epithelial cells.
- Smooth Muscle Physiology: Inhibiting histamine-mediated contraction in airway or vascular smooth muscle cells (HASMC).
- Barrier Function: Preventing histamine-induced vascular leakage and drop in Trans-Epithelial Electrical Resistance (TEER) in HUVEC models.

Preparation & Handling

To ensure experimental reproducibility, precise handling of the compound is critical. **Tazifylline** is typically supplied as a dihydrochloride salt.

Solubility & Stock Solution

While the dihydrochloride salt form suggests aqueous solubility, DMSO (Dimethyl Sulfoxide) is the recommended solvent for primary stock solutions to ensure long-term stability and prevent hydrolysis or precipitation during freeze-thaw cycles.

Parameter	Specification
Molecular Weight	~472.6 g/mol (Free base) / Salt form varies
Primary Solvent	DMSO (Anhydrous, Cell Culture Grade)
Stock Concentration	10 mM (Recommended) or 100 mM
Solubility Limit	~20-50 mM in DMSO
Storage	-20°C (stable for 6 months); -80°C (stable for >1 year)

Reconstitution Protocol

- Calculate: Determine the mass required for a 10 mM stock.
  - Formula:

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- Dissolve: Add sterile DMSO to the vial. Vortex vigorously for 30-60 seconds. If particles persist, sonicate for 5 minutes at 37°C.
- Aliquot: Dispense into single-use aliquots (e.g., 20-50

  L) to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Store: Keep aliquots at -20°C in a desiccated, light-protected box.

Experimental Protocols

A. Dose Selection & Treatment Windows

Tazifylline exhibits high affinity (nanomolar range) for the H1 receptor.

- Effective Range (IC50): Typically 10 nM – 100 nM in functional assays.
- Screening Range: 1 nM to 10

  M.
- Pre-treatment: Cells must be pre-treated with **Tazifylline** for 30–60 minutes prior to Histamine challenge to allow equilibrium binding.

B. Protocol: Calcium Flux Assay (Gq-Signaling Blockade)

This assay validates **Tazifylline** activity by measuring its ability to blunt the cytosolic

spike triggered by Histamine.

Materials:

- Cells: HeLa, HUVEC, or HASMC (grown to 80-90% confluence in 96-well black plates).
- Reagents: Fluo-4 AM (Calcium indicator), Histamine (Agonist), **Tazifylline** (Antagonist).
- Buffer: HBSS + 20 mM HEPES.

Step-by-Step Workflow:

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- Dye Loading: Wash cells with HBSS. Incubate with 4

  M Fluo-4 AM for 45 mins at 37°C.
- Wash: Remove dye solution and wash cells

  with HBSS to remove extracellular esterase activity.
- Antagonist Pre-treatment:
  - Add **Tazifylline** in HBSS (0, 10 nM, 100 nM, 1

    M, 10

    M).
  - Incubate for 30 minutes at room temperature (or 37°C).
- Baseline Measurement: Record baseline fluorescence (Ex/Em: 494/506 nm) for 30 seconds.
- Agonist Challenge: Inject 10

  M Histamine (final concentration) into wells.
- Data Acquisition: Immediately record fluorescence every 1-2 seconds for 3 minutes.
- Analysis: Calculate

  . **Tazifylline** should cause a dose-dependent reduction in peak fluorescence.

C. Protocol: Endothelial Barrier Function (TEER)

Objective: Assess **Tazifylline**'s ability to protect against Histamine-induced permeability.[2]

- Seeding: Seed HUVECs on Transwell inserts (0.4

  m pore). Culture until a stable monolayer forms (TEER > 150

).
- Pre-treatment: Add **Tazifylline** (100 nM - 1

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M) to the apical and basolateral chambers for 1 hour.

- Challenge: Add 10

  M Histamine to the apical chamber.

- Measurement: Measure TEER at 0, 15, 30, 60, and 120 minutes.

- Result: Histamine typically causes a rapid drop in TEER (within 30 mins). **Tazifylline**-treated wells should maintain resistance comparable to control.

Pathway Visualization

Figure 1: Mechanism of Action

Tazifylline competes with Histamine at the H1 receptor, preventing the Gq-mediated signaling cascade that leads to calcium release and inflammation.

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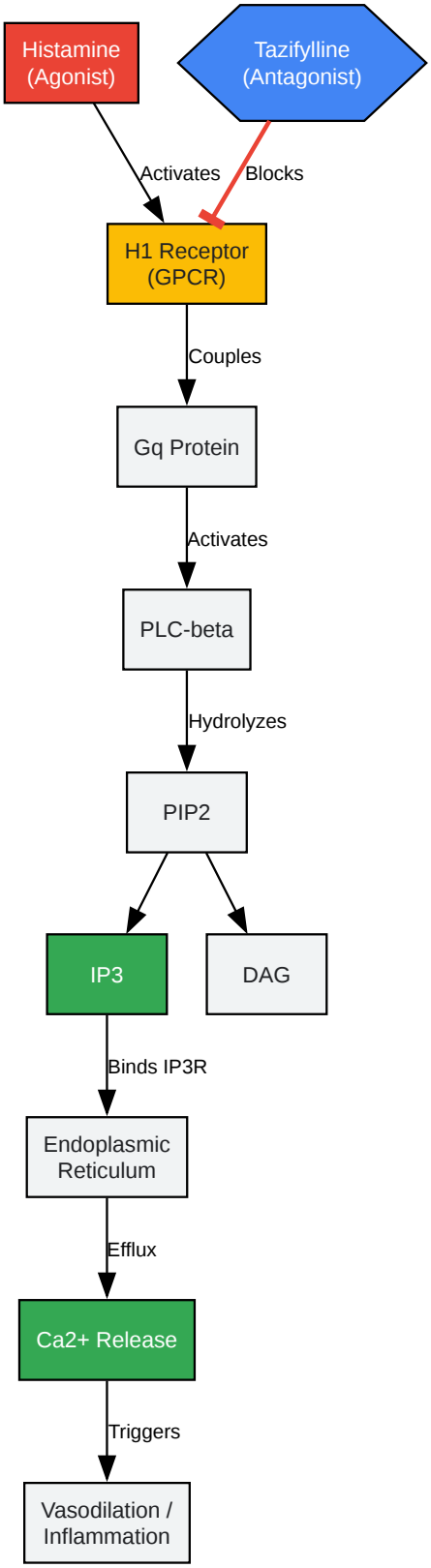

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Caption: **Tazifylline** competitively inhibits H1R, preventing the Gq-PLC-IP3 cascade and subsequent calcium mobilization.

Figure 2: Experimental Workflow



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Caption: Standardized workflow for evaluating **Tazifylline** efficacy in cell culture models.

Troubleshooting & Controls

Issue	Possible Cause	Solution
Precipitation in Media	High concentration or cold media	Dilute DMSO stock into warm (37°C) media while vortexing. Do not exceed 0.1% DMSO final conc.
No Inhibition Observed	Insufficient pre-incubation	Extend pre-treatment to 60 minutes to ensure receptor saturation.
High Background Toxicity	Off-target xanthine effects	Verify dose is < 50 M. Tazifylline is selective, but very high doses may affect PDEs.
Weak Agonist Response	Histamine degradation	Use fresh Histamine stock (oxidizes rapidly). Ensure cells express H1R (confirm with qPCR).

References

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